

5-Amino-2-nitrobenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 5-Amino-2-nitrobenzoic acid

Cat. No.: B153252

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CAS Number: 13280-60-9

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in **5-Amino-2-nitrobenzoic acid**. This document outlines its chemical and physical properties, key applications, relevant biological pathways, and detailed experimental protocols.

Core Compound Data

5-Amino-2-nitrobenzoic acid is an aromatic compound featuring amino, nitro, and carboxylic acid functional groups. This trifunctional nature makes it a versatile intermediate in various chemical syntheses. Its identity and fundamental properties are summarized below.

Identifier	Value
CAS Number	13280-60-9 [1]
Molecular Formula	C ₇ H ₆ N ₂ O ₄ [1]
Molecular Weight	182.13 g/mol [1]
IUPAC Name	5-amino-2-nitrobenzoic acid
Synonyms	2-Nitro-5-aminobenzoic acid, 3-Carboxy-4-nitroaniline [1]
SMILES	C1=CC(=C(C=C1N)C(=O)O)--INVALID-LINK-- [O-] [1]
InChI Key	KZZWQCKYLNIOBT-UHFFFAOYSA-N [1]

Physicochemical and Safety Properties

The compound's physical characteristics and safety profile are crucial for its proper handling, storage, and application in experimental settings.

Table of Physicochemical Properties:

Property	Value
Appearance	Yellow powder or crystal
Melting Point	236-238 °C (lit.) [1]
Solubility	Soluble in DMSO and Methanol
Crystal Structure	Monoclinic, Space Group P21/c

Table of Safety and Hazard Information:

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Oxidizing Solid	GHS03	Danger	H272: May intensify fire; oxidizer[1]
Skin Irritation	GHS07	Warning	H315: Causes skin irritation
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation
Respiratory Irritation	GHS07	Warning	H335: May cause respiratory irritation

Note: Always consult the full Safety Data Sheet (SDS) before handling this chemical.

Appropriate personal protective equipment (PPE), including eye shields and gloves, should be used.[1]

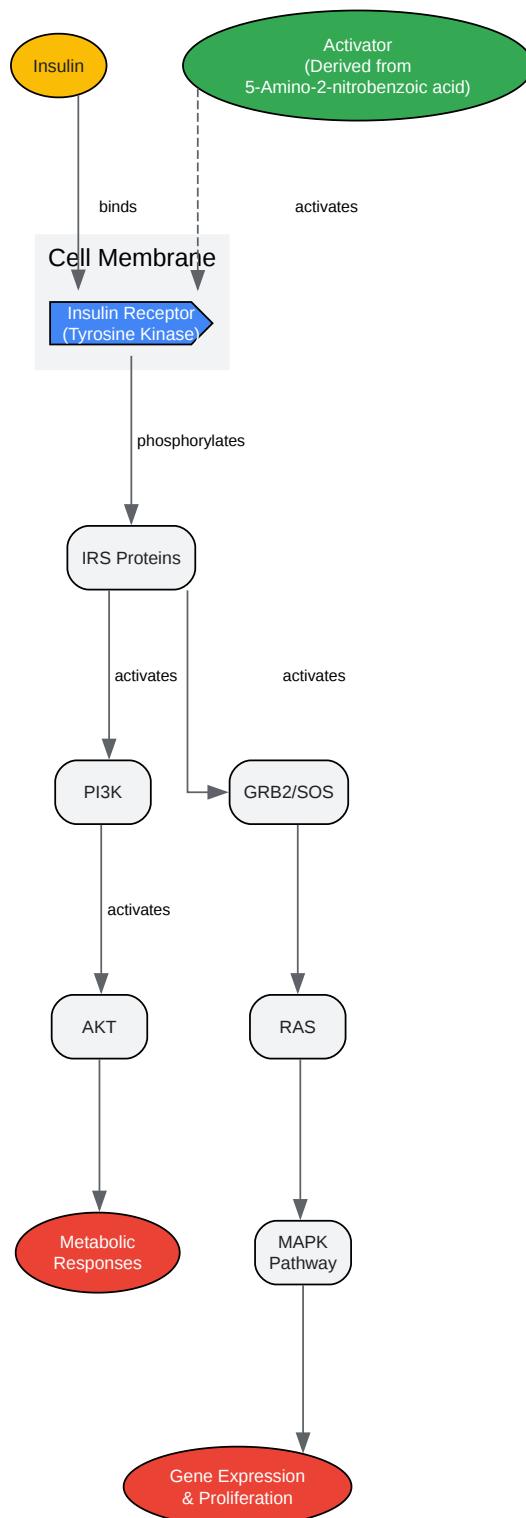
Applications in Research and Development

5-Amino-2-nitrobenzoic acid is a valuable starting material and intermediate with several key applications:

- Pharmaceutical Synthesis: It serves as a key intermediate in synthesizing various pharmaceuticals. It is a reactant for the preparation of insulin receptor tyrosine kinase activators.[1]
- Dye Production: The primary amino group can be readily diazotized and coupled with other aromatic compounds to form a wide range of azo dyes.
- Biochemical Research: It is utilized in studies related to enzyme inhibition and protein interactions.[2]
- Material Science: The compound is used as a reactant in two-component dendritic chain reactions and in the enzymatic activation of hydrophobic self-immolative dendrimers.[1]

Involvement in Signaling Pathways

One of the notable applications of **5-Amino-2-nitrobenzoic acid** is its use as a precursor for molecules that can activate the insulin receptor, a critical receptor tyrosine kinase (RTK). Activation of this receptor initiates a cascade of intracellular signaling events crucial for regulating metabolism, cell growth, and proliferation. An activator would potentiate the receptor's response to insulin or mimic its effect, leading to the phosphorylation of downstream targets. The two major signaling cascades initiated by the activated insulin receptor are the PI3K/AKT pathway, which primarily governs metabolic processes, and the RAS/MAPK pathway, which is central to controlling cell growth and proliferation.[3][4]



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Conceptual Insulin Receptor Signaling Pathway.

Experimental Protocols

While a detailed, validated protocol for the synthesis of **5-Amino-2-nitrobenzoic acid** is not readily available in the reviewed literature, its subsequent reaction to form a diazonium salt is a common and critical procedure for its use in dye synthesis.

Protocol: Diazotization of 5-Amino-2-nitrobenzoic Acid

This protocol details the conversion of the primary aromatic amine group into a reactive diazonium salt, which is a key intermediate for azo coupling reactions.

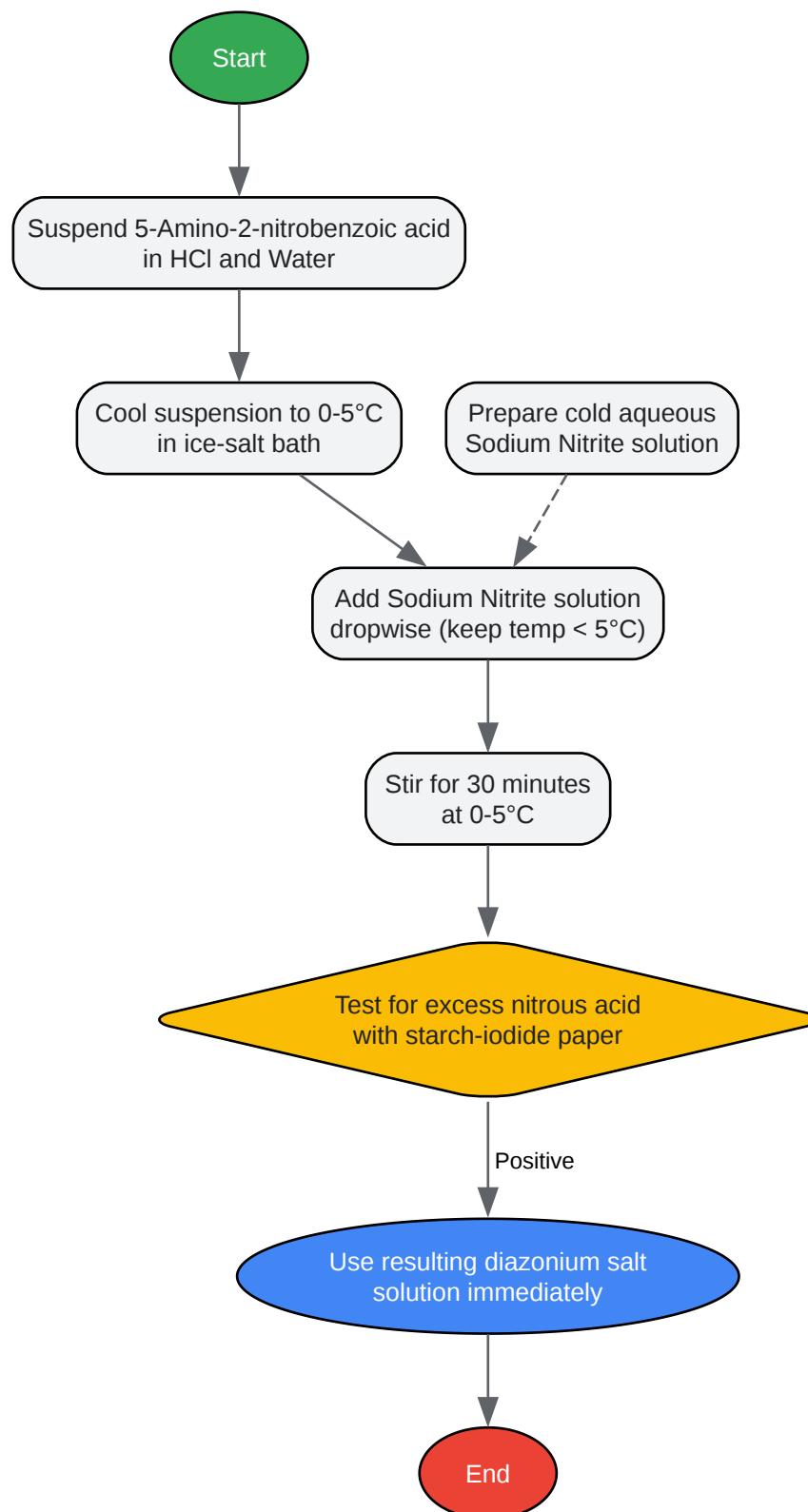
Materials:

- **5-Amino-2-nitrobenzoic acid** (1.82 g, 0.01 mol)
- Concentrated Hydrochloric Acid (HCl) (5 mL)
- Sodium Nitrite (NaNO_2) (0.7 g, 0.01 mol)
- Distilled water
- Ice
- Starch-iodide paper

Procedure:

- Suspension: In a 250 mL beaker, suspend 1.82 g of **5-Amino-2-nitrobenzoic acid** in a mixture of 5 mL of concentrated HCl and 20 mL of water.
- Cooling: Stir the mixture vigorously to create a fine suspension and cool it to 0-5 °C in an ice-salt bath. Maintaining this low temperature is critical for the stability of the diazonium salt.
- Nitrite Solution: In a separate beaker, prepare a solution of 0.7 g of sodium nitrite in 5 mL of cold distilled water.
- Diazotization: Add the sodium nitrite solution dropwise to the cooled amine suspension over 15-20 minutes. Ensure the temperature remains below 5 °C throughout the addition.

- Completion: After the addition is complete, stir the reaction mixture for an additional 30 minutes at 0-5 °C.
- Verification: Check for the completion of the reaction by spotting a drop of the mixture on starch-iodide paper. The presence of excess nitrous acid, indicated by a blue-black color, confirms that all the primary amine has reacted.
- Immediate Use: The resulting diazonium salt solution is highly reactive and should be used immediately in subsequent coupling reactions.

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Workflow for Diazotization Reaction.

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